

Addressing solubility issues with phosphorothioate oligonucleotides

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Compound of Interest

Compound Name: *Oblimersen*

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Technical Support Center: Phosphorothioate Oligonucleotides

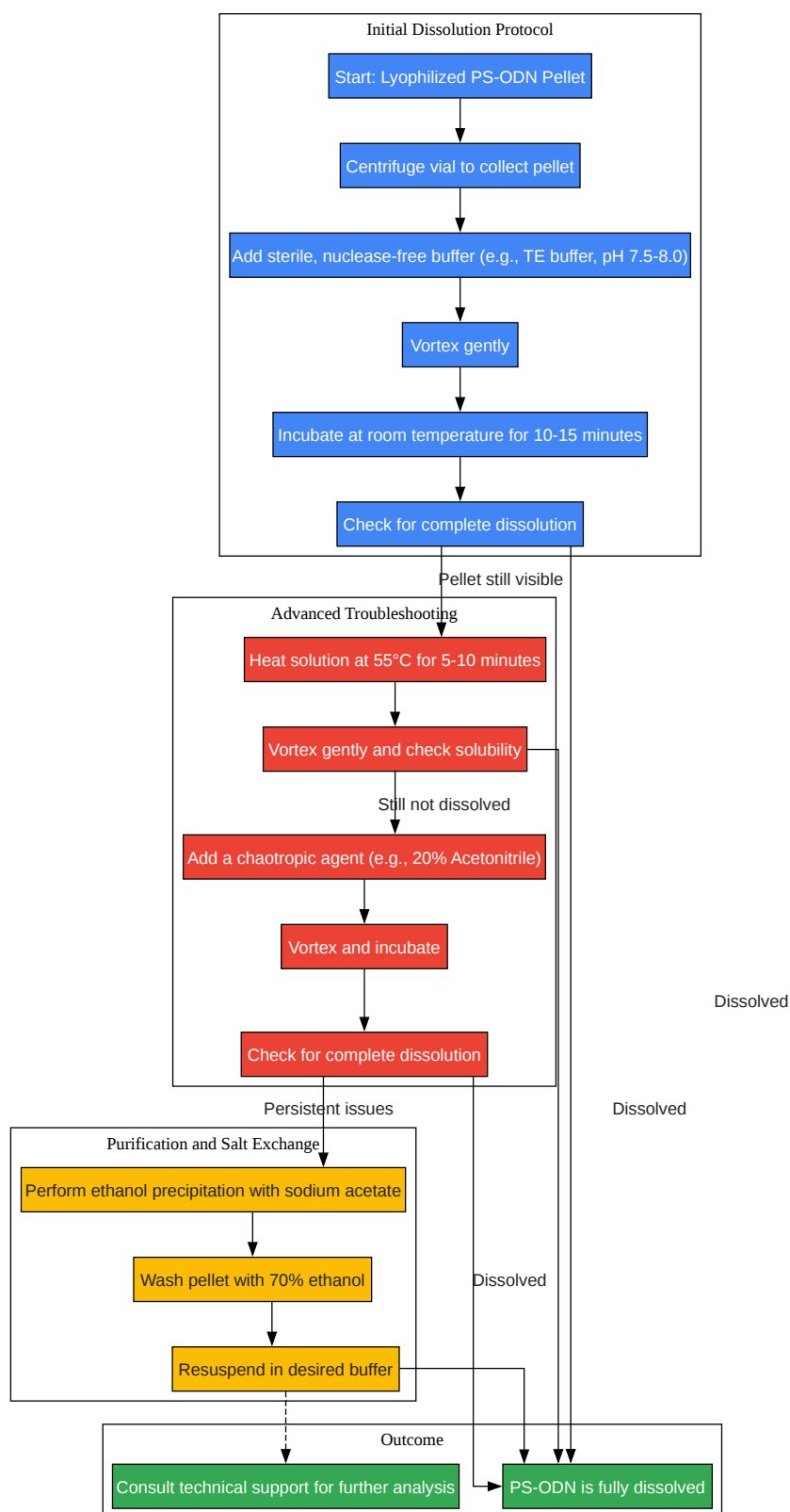
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to address common solubility issues encountered by researchers, scientists, and drug development professionals working with phosphorothioate oligonucleotides (PS-ODNs).

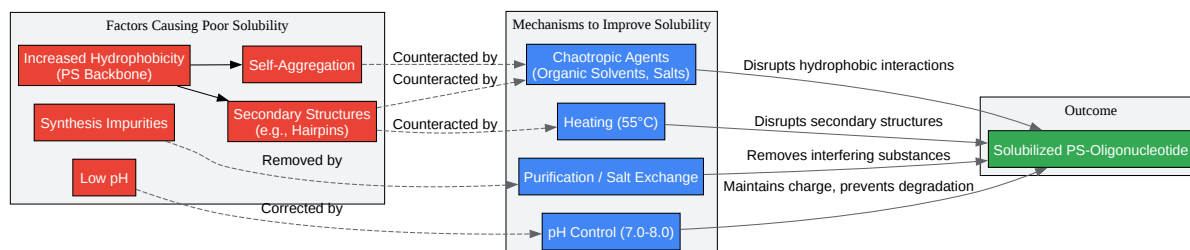
Troubleshooting Guide

Problem: My lyophilized phosphorothioate oligonucleotide (PS-ODN) pellet will not dissolve.

This is a common issue stemming from the increased hydrophobicity of the phosphorothioate backbone, which can lead to aggregation. Follow these steps to troubleshoot and achieve complete dissolution.

Troubleshooting Workflow





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